

Technical Guide: Safety & Handling of 2-(2-Butoxy-5-chlorophenyl)ethanol

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Compound of Interest

Compound Name: 2-(2-Butoxy-5-chlorophenyl)ethanol

Cat. No.: B7997377

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Document Control:

- Subject: **2-(2-Butoxy-5-chlorophenyl)ethanol**
- CAS Registry Number: 1443352-36-0
- Role: Pharmaceutical Intermediate / Fine Chemical Building Block
- Target Audience: Medicinal Chemists, Process Safety Engineers, HSE Officers

Executive Summary & Chemical Identity

2-(2-Butoxy-5-chlorophenyl)ethanol is a functionalized phenethyl alcohol derivative. It features a lipophilic butoxy tail and a halogenated aromatic core, making it a valuable "scaffold" in the synthesis of G-protein coupled receptor (GPCR) ligands and kinase inhibitors. Its structural motifs—specifically the 5-chloro-2-alkoxy substitution pattern—are often employed to modulate metabolic stability and receptor binding affinity in drug candidates [1].

Chemical Characterization Table

Parameter	Specification
CAS Number	1443352-36-0
IUPAC Name	2-(2-Butoxy-5-chlorophenyl)ethanol
Molecular Formula	C ₁₂ H ₁₇ ClO ₂
Molecular Weight	228.72 g/mol
SMILES	<chem>CCCCOc1c(cc(cc1)Cl)CCO</chem>
Physical State	Viscous Liquid or Low-Melting Solid (Temperature dependent)
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in Water
Predicted LogP	~3.4 (Lipophilic)

Hazard Identification & Risk Assessment (SAR-Based)

Note: As a specialized research chemical, specific toxicological data (e.g., LD50) may be limited. The following assessment is derived from Structure-Activity Relationship (SAR) analysis of analogous chlorinated phenethyl alcohols.

GHS Classification (Provisional)

Based on the chemical class (halogenated aromatic ether/alcohol), the substance is classified as Warning.

- H315: Causes skin irritation. (Mechanism: Lipophilic solvent action of the butoxy group combined with phenolic ether properties).
- H319: Causes serious eye irritation. (Mechanism: Direct interaction of the alcohol moiety with mucosal membranes).
- H335: May cause respiratory irritation. (Risk: Inhalation of mists/vapors during heating or synthesis).

- H412: Harmful to aquatic life with long-lasting effects. (Inferred from chlorobenzene substructure).

Toxicology Insights

- Acute Toxicity: Predicted to be moderate.[1] The chloro substituent typically increases metabolic stability, potentially prolonging systemic exposure compared to non-halogenated analogs.
- Sensitization: Chlorinated aromatics carry a risk of skin sensitization. While not a confirmed sensitizer, it should be handled as a potential allergen (Skin Sens. 1B) in predictive risk models.

Safe Handling & Operational Protocols

Core Directive: Treat as a Potent Compound (OEB 2/3) until definitive toxicology data rules out high potency.

Engineering Controls

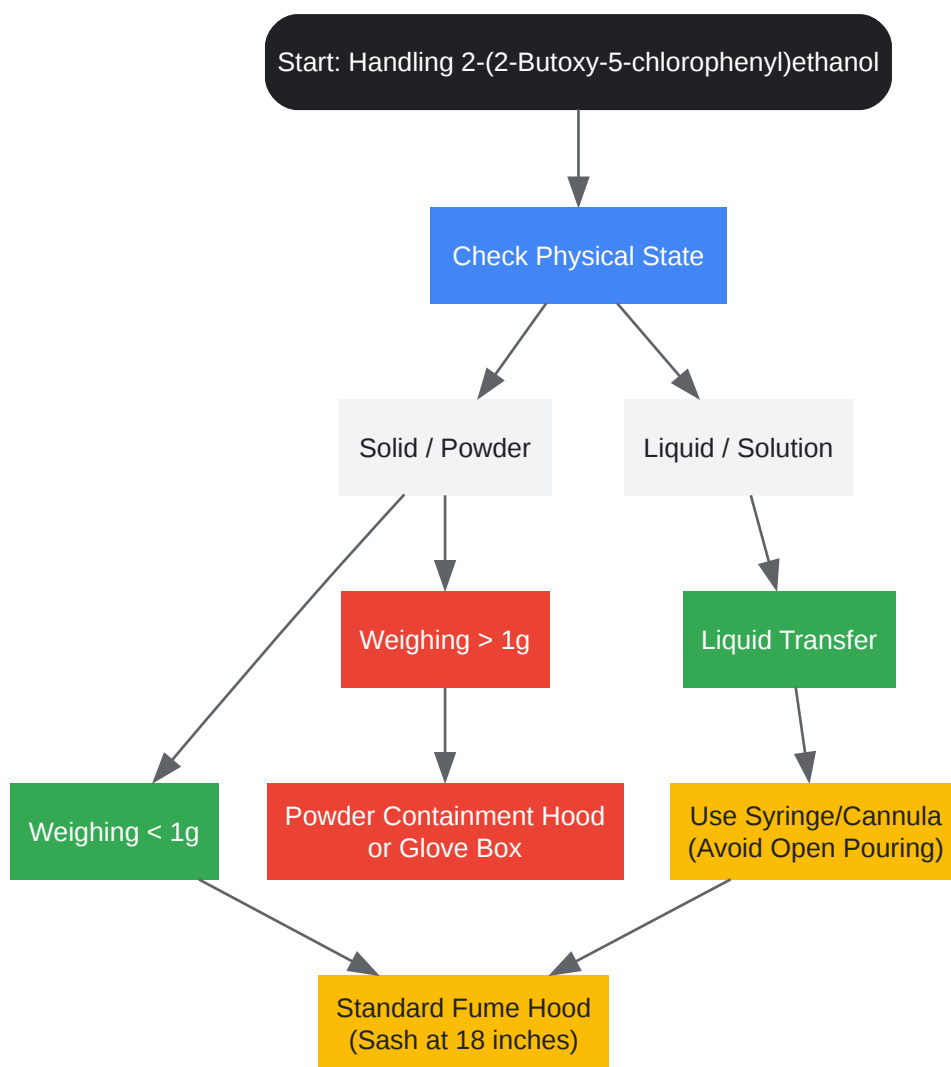
- Primary Containment: All open handling (weighing, transfer) must occur within a certified Chemical Fume Hood.
- Process Enclosure: For synthesis scales >10g, use closed-system glassware (Schlenk lines) to prevent vapor release.

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (for solids) or P100/Organic Vapor cartridge (for liquids/solutions) if outside a fume hood.
- Dermal: Double-gloving recommended.
 - Inner Layer: Nitrile (0.11 mm).
 - Outer Layer: Nitrile (0.11 mm) or Neoprene for prolonged contact.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for liquid handling.

Operational Workflow Diagram

The following diagram outlines the decision logic for handling this compound based on physical state and quantity.



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Caption: Operational Safety Decision Matrix for CAS 1443352-36-0. Darker red nodes indicate higher containment requirements.

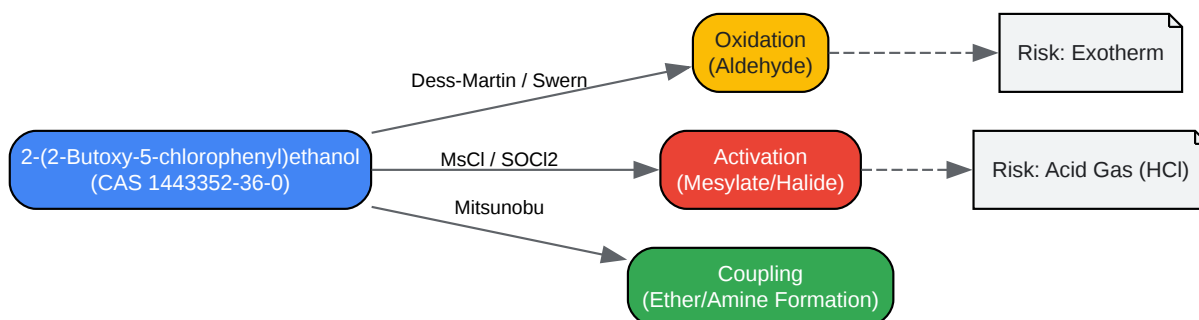
Synthesis & Reactivity Context

Understanding the reactivity is crucial for safety during experimentation. This compound is typically used as a nucleophile or an electrophile precursor.

Key Reactions & Risks

- Oxidation (to Aldehyde/Acid):
 - Reagents: Dess-Martin Periodinane, Swern conditions.
 - Risk:[2] Exothermic reaction. Ensure cooling (0°C to -78°C) to prevent thermal runaway.
- Sulfonylation/Halogenation (Activation of Alcohol):
 - Reagents: Mesityl chloride (MsCl), Thionyl chloride (SOCl₂).
 - Risk:[2] Release of HCl or SO₂ gas. Scrubbers required.
- Nucleophilic Substitution:
 - Context: The alcohol group is often converted to a leaving group to couple with amines (e.g., in Vilanterol-like synthesis workflows).

Reactivity Workflow



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Caption: Primary synthetic pathways and associated process hazards.

Emergency Response & Waste Management First Aid Protocols

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Medical Surveillance: Monitor for delayed pulmonary edema if heated vapors were inhaled.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or soap and water for 15 minutes. Lipophilic nature makes water-only washing less effective.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.^{[2][3]}

Spill Management

- Evacuate: Clear the immediate area.
- PPE: Don full PPE (Goggles, Nitrile Gloves, Lab Coat).
- Absorb: Use an inert absorbent (Vermiculite or Sand). Do not use combustible materials like sawdust.
- Decontaminate: Wipe surface with 10% bleach solution followed by ethanol to solubilize residues.

Disposal

- Classification: Hazardous Chemical Waste (Halogenated Organic).
- Method: High-temperature incineration equipped with a scrubber for hydrogen chloride (HCl) gas. Do not dispose of in standard drains.

References

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